

# Essential Safety and Disposal Procedures for TS 155-2

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## Compound of Interest

Compound Name: TS 155-2

Cat. No.: B10769625

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This document provides critical guidance for the proper disposal of **TS 155-2**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures have been compiled to offer clear, step-by-step instructions for researchers, scientists, and drug development professionals.

## Disposal and Handling Protocols

The primary recommendation for the disposal of **TS 155-2** is to entrust it to a licensed professional waste disposal service.<sup>[1]</sup> It is imperative to avoid disposing of this substance into the environment, such as down the drain or in general waste streams.<sup>[1]</sup>

**Personal Protective Equipment (PPE):** When handling **TS 155-2** for disposal, appropriate personal protective equipment should be worn. This includes, but is not limited to:

- Protective gloves
- Clothing and eye protection

**Disposal Method:** The recommended method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.<sup>[1]</sup> However, it is crucial to adhere to all federal, state, and local environmental regulations.<sup>[1]</sup>

## Quantitative Data Summary

While the available safety data sheet does not provide extensive quantitative data, the following table summarizes the key identifiable information for **TS 155-2**.

| Identifier   | Value    |
|--------------|----------|
| Product Name | TS 155-2 |
| Catalog No.  | GC17423  |

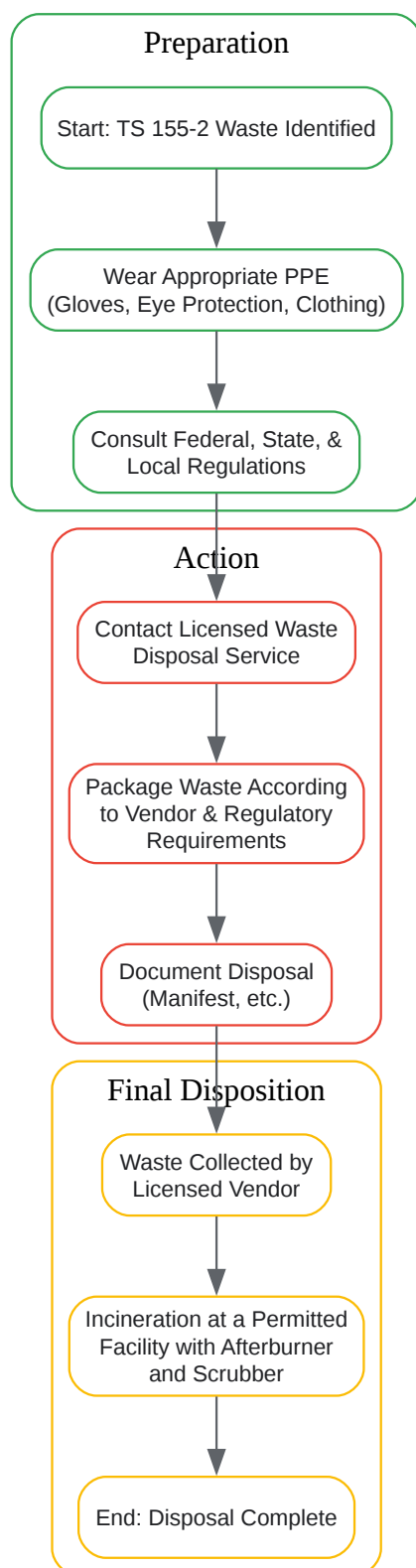
Note: For more detailed quantitative data, such as physical and chemical properties, it is advisable to consult the full Safety Data Sheet (SDS) from the manufacturer.

## Experimental Protocol for Disposal

The following protocol outlines the procedural steps for the safe disposal of **TS 155-2**:

- **Assessment:** Ensure that the waste material is clearly identified as **TS 155-2**.
- **Consult Regulations:** Review all applicable federal, state, and local environmental regulations concerning chemical waste disposal.
- **Engage Professional Service:** Contact and contract with a licensed professional waste disposal service for the collection and disposal of **TS 155-2**.
- **Safe Handling and Storage:**
  - Wear appropriate PPE, including gloves, protective clothing, and eye protection.
  - Store the waste material in a designated, secure area away from incompatible materials pending collection.
- **Documentation:** Maintain accurate records of the disposal process, including the name of the disposal service and the date of collection.

## Disposal Workflow



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Caption: Workflow for the proper disposal of **TS 155-2**.

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## References

- 1. file.glpbio.com [file.glpbio.com]
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